

Physical and chemical properties of LEWATIT TP-214

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LEWATIT TP-214

Cat. No.: B1166751

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An In-depth Technical Guide to LEWATIT® TP-214: Physical and Chemical Properties for Researchers and Scientists

Introduction

LEWATIT® TP-214 is a macroporous chelating ion exchange resin specifically designed for the selective removal of mercury and precious metals.^{[1][2]} Its unique properties, stemming from a styrene-divinylbenzene matrix and thiourea functional groups, make it a valuable tool in various industrial and research applications, including hydrometallurgy, environmental remediation, and analytical chemistry.^[1] This technical guide provides a comprehensive overview of the physical and chemical properties of LEWATIT® TP-214, along with a typical experimental workflow for its application.

Physical and Chemical Properties

The performance of LEWATIT® TP-214 is dictated by its distinct physical and chemical characteristics. These properties are summarized in the tables below.

Physical Properties

Property	Value
Matrix	Macroporous styrene-divinylbenzene copolymer
Functional Group	Thiourea[1]
Physical Form	Macroporous beads[3]
Particle Size	400-1250 µm
Moisture Content	43-48%
Loss on Drying (110 °C)	40-60%

Chemical Properties and Operating Parameters

Property	Value
Ionic Form	-
Total Capacity	1.0 meq/mL (wetted bed volume)
Selectivity	$\text{Hg}^{2+} > \text{Ag}^+ > \text{Au}^{+3+} > \text{Pt}^{2+/4+} > \text{Cu}^{2+} > \text{Pb}^{2+/4+} > \text{Bi}^{2+} > \text{Sn}^{2+} > \text{Zn}^{2+} > \text{Cd}^{2+} > \text{Ni}^{2+}$ [1]
Flash Point	Not applicable[4]
Storage Class	11 - Combustible Solids[4]

Experimental Protocols

While specific experimental protocols can vary based on the application, a general workflow for the use of LEWATIT® TP-214 in a laboratory setting for metal ion removal from an aqueous solution is outlined below. This protocol is a synthesis of best practices for ion exchange chromatography.

1. Resin Preparation (Pre-conditioning):

- Objective: To ensure the resin is free of impurities and is in a chemically ready state for use.
- Procedure:

- Measure the required amount of LEWATIT® TP-214 resin.
- Wash the resin with deionized water to remove any fine particles. A typical procedure involves creating a slurry of the resin in water, allowing the beads to settle, and decanting the supernatant. Repeat this process until the supernatant is clear.
- To ensure the functional groups are fully protonated, wash the resin with a dilute acid (e.g., 0.1 M HCl).
- Rinse the resin with deionized water until the effluent is neutral (pH ~7).

2. Column Packing:

- Objective: To create a homogenous and stable resin bed for optimal interaction with the sample solution.
- Procedure:
 - Prepare a slurry of the pre-conditioned resin in deionized water.
 - Pour the slurry into a suitable chromatography column, ensuring no air bubbles are trapped within the resin bed.
 - Allow the resin to settle and the excess water to drain. The top of the resin bed should be kept covered with a small amount of water to prevent it from drying out.

3. Sample Loading:

- Objective: To pass the sample solution through the resin bed for the selective binding of target metal ions.
- Procedure:
 - Carefully apply the sample solution to the top of the resin bed.
 - Allow the solution to percolate through the column at a controlled flow rate. The optimal flow rate will depend on the specific application and should be determined empirically. Slower flow rates generally lead to better binding efficiency.

4. Elution (Stripping of Metals - if recovery is desired):

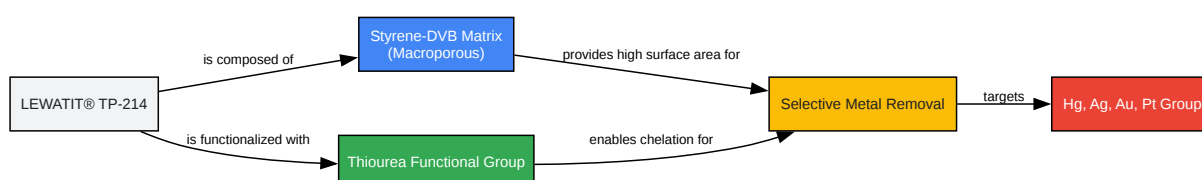
- Objective: To remove the bound metal ions from the resin.
- Note: For many applications involving mercury, regeneration is not recommended, and the resin is often incinerated for metal recovery or disposal.^[1]
- Procedure (General):
 - Pass an appropriate eluent through the column. The choice of eluent depends on the metal being recovered. For precious metals, a solution of thiourea in dilute acid is often effective.
 - Collect the eluate containing the concentrated metal ions for further analysis or processing.

5. Regeneration (for non-mercury applications):

- Objective: To return the resin to its initial state for reuse.
- Procedure:
 - Wash the column with a strong acid (e.g., 1 M HCl) to remove any remaining metal ions.
 - Rinse the column thoroughly with deionized water until the effluent is neutral.

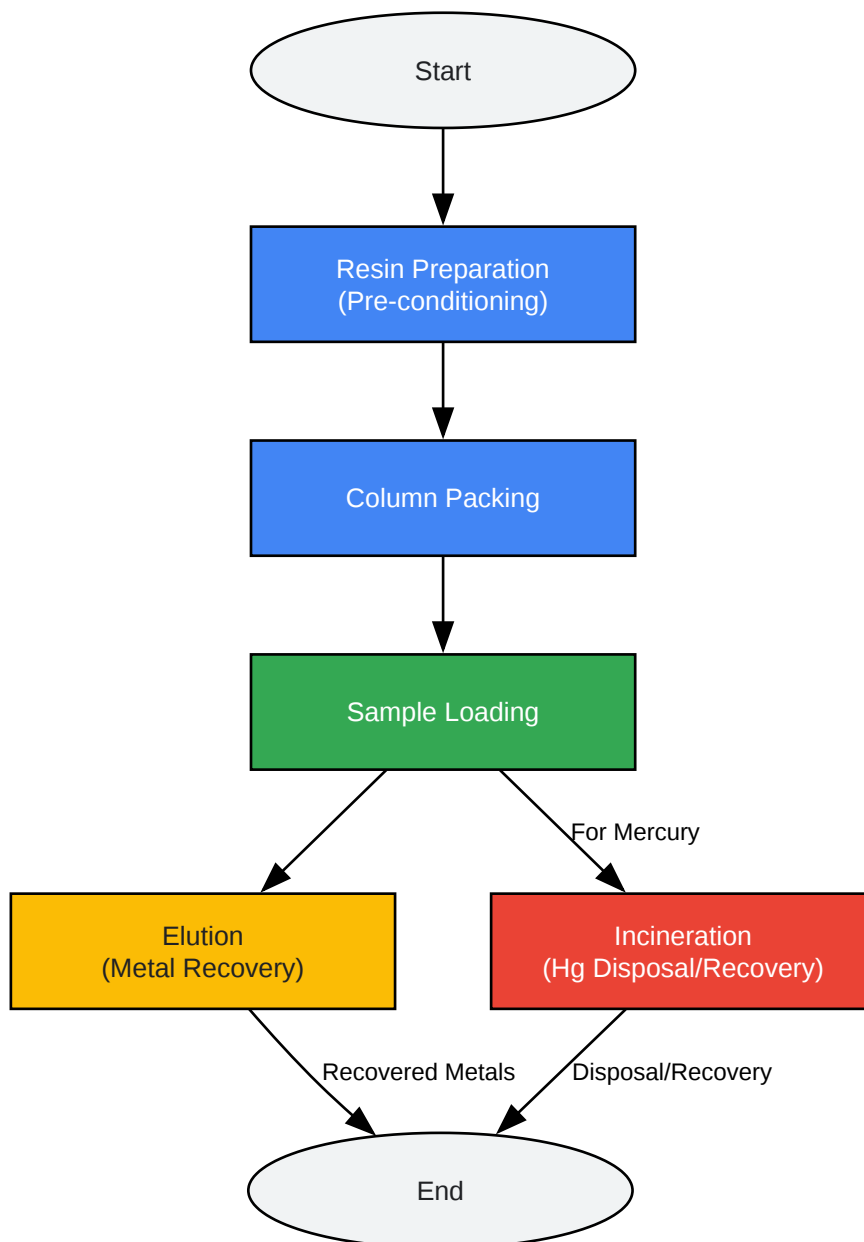
Diagrams

The following diagrams illustrate the logical relationships of LEWATIT® TP-214's properties and a typical experimental workflow.



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Core Properties of LEWATIT® TP-214



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Typical Experimental Workflow

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References

- 1. LEWATIT® MonoPlus TP 214 [lanxess.com]
- 2. lanxess.com [lanxess.com]
- 3. Lewatit™ MonoPlus TP 214 Ion Exchange Resin, MilliporeSigma™ Supelco™ | Fisher Scientific [fishersci.ca]
- 4. Lewatit MonoPlus TP 214 ion exchange resin, macroporous 109945-55-3 [sigmaaldrich.com]
- To cite this document: BenchChem. [Physical and chemical properties of LEWATIT TP-214]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166751#physical-and-chemical-properties-of-lewatit-tp-214]

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